

Application Notes and Protocols: Bis-(N,N'-PEG4-NHS ester)-Cy5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bis-(N,N'-PEG4-NHS ester)-Cy5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis-(N,N'-PEG4-NHS ester)-Cy5 is a fluorescent labeling reagent and homobifunctional crosslinker.[1][2] This molecule incorporates the bright, far-red fluorescent dye Cy5, a hydrophilic polyethylene glycol (PEG) spacer, and two amine-reactive N-hydroxysuccinimide (NHS) ester groups.[2][3] The Cy5 dye is well-suited for various fluorescence-based applications due to its high extinction coefficient and emission in the red spectrum, a region with minimal autofluorescence from biological samples.[4][5] The PEG4 spacer enhances the water solubility of the molecule.[3] The dual NHS ester groups enable covalent labeling of primary amines on biomolecules such as proteins, peptides, and amine-modified oligonucleotides, or for crosslinking molecules that contain primary amines.[1][2][6]

Physicochemical and Spectroscopic Properties

The properties of **Bis-(N,N'-PEG4-NHS ester)-Cy5** are summarized in the table below.

Property	Value	Reference
Molecular Weight	1081.65 g/mol	[3][7]
Excitation Maximum (λ_{ex})	649 nm	[3]
Emission Maximum (λ_{em})	667 nm	[3]
Extinction Coefficient	232,000 M ⁻¹ cm ⁻¹ at 649 nm	[3]
Solubility	Water, DMSO, DMF, DCM	[3]
Purity	>98%	[3]

Storage and Handling

Proper storage and handling are critical to maintaining the reactivity of the NHS esters.

Guideline	Recommendation	Reference
Storage Temperature	Store at -20°C.	[3][4]
Light Sensitivity	Protect from light.	
Moisture Sensitivity	Store in a desiccated environment. The product is sensitive to moisture. Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation.	
Solution Stability	Stock solutions are not recommended due to the hydrolysis of NHS esters in the presence of moisture. It is advised to prepare fresh solutions in anhydrous, amine-free solvents like DMSO or DMF immediately before use and discard any unused solution.	[2]
Shipping	Typically shipped at ambient temperature.	[3]

Safety and Hazard Information

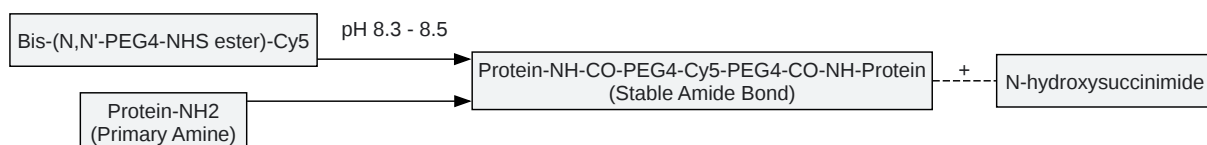
Hazard	Precautionary Statement	Reference
Oral Toxicity	Harmful if swallowed.	[7]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. Avoid release to the environment.	[7]
Handling	Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product.	[7]
First Aid (Eyes)	Remove contact lenses and flush eyes immediately with large amounts of water.	[7]
First Aid (Skin)	Rinse skin thoroughly with large amounts of water and remove contaminated clothing.	[7]

Experimental Protocols

The following protocols provide a general framework for labeling proteins with **Bis-(N,N'-PEG4-NHS ester)-Cy5**. Optimization may be required for specific applications and biomolecules.

Amine Labeling Chemistry

The fundamental reaction involves the nucleophilic attack of a primary amine on the NHS ester, forming a stable amide bond and releasing N-hydroxysuccinimide (NHS). This reaction is pH-dependent.



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Figure 1. Reaction of **Bis-(N,N'-PEG4-NHS ester)-Cy5** with primary amines.

Protocol for Protein Labeling

This protocol is for general protein labeling. The molar ratio of dye to protein may need to be adjusted to achieve the desired degree of substitution (DOS).

Materials:

- **Bis-(N,N'-PEG4-NHS ester)-Cy5**
- Protein of interest in an amine-free buffer (e.g., PBS)
- Anhydrous DMSO or DMF
- Reaction buffer: 0.1 M sodium bicarbonate or 0.1 M phosphate buffer, pH 8.3-8.5[8]
- Purification column (e.g., gel filtration, dialysis)

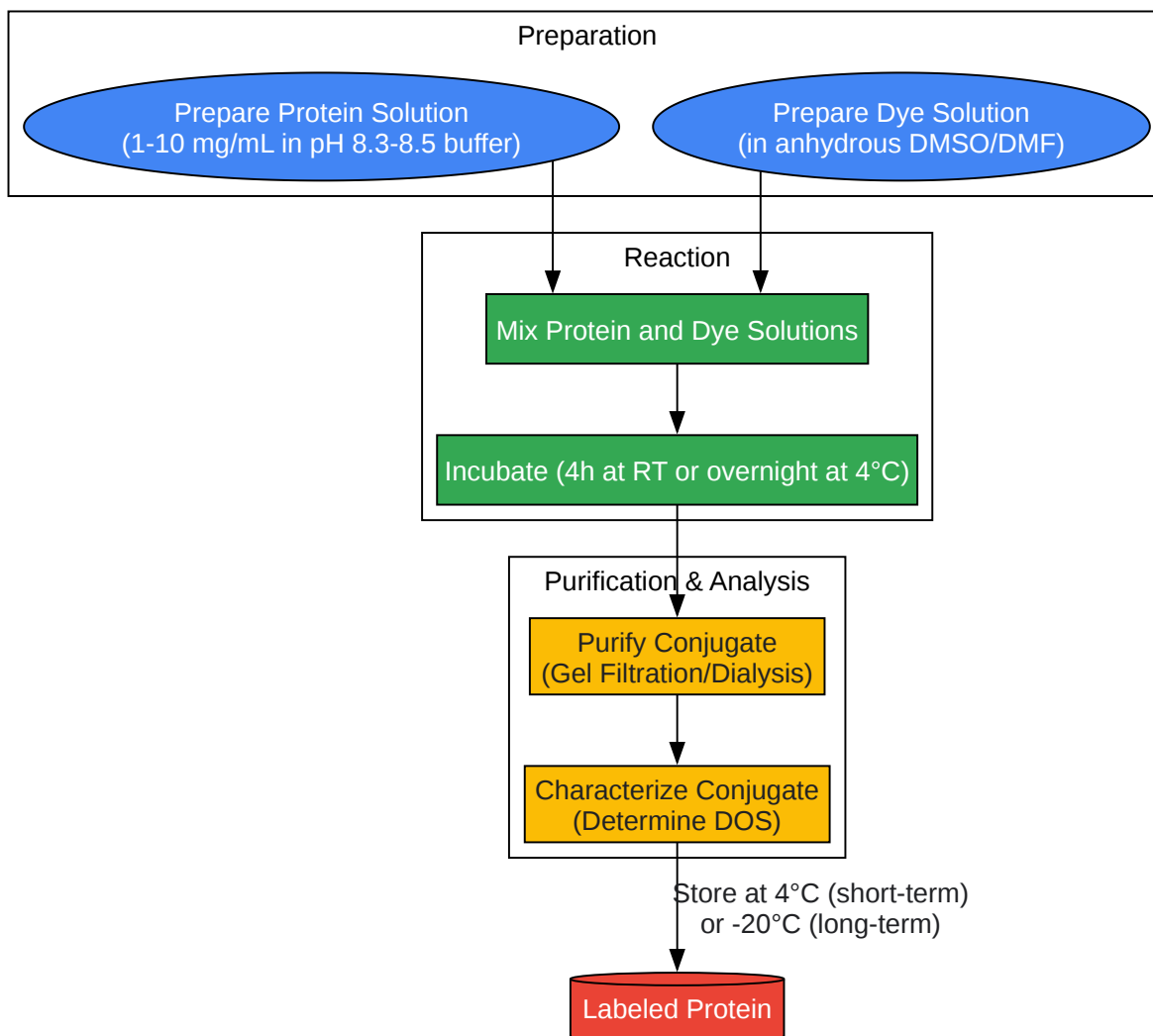
Procedure:

- Prepare Protein Solution:
 - Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL.[9] Ensure the buffer is free of primary amines (e.g., Tris or glycine).
- Calculate Molar Ratio:
 - Determine the required amount of dye. A molar excess of 8-10 fold of the dye to the protein is a common starting point for mono-labeling, but for cross-linking or higher labeling density, this will need to be optimized.[8][9]
 - Formula: $\text{mg of dye} = (\text{molar excess}) \times (\text{mg of protein}) \times (\text{MW of dye}) / (\text{MW of protein})$ [8]
- Prepare Dye Solution:

- Immediately before use, dissolve the calculated amount of **Bis-(N,N'-PEG4-NHS ester)-Cy5** in a small amount of anhydrous DMSO or DMF.[\[8\]](#) The volume should be about 1/10th of the total reaction volume.[\[9\]](#)
- Labeling Reaction:
 - Add the dye solution to the protein solution while gently vortexing.
 - Incubate the reaction for at least 4 hours at room temperature or overnight at 4°C, protected from light.[\[8\]](#)
- Purification of the Conjugate:
 - Remove unreacted dye and byproducts by gel filtration (e.g., Sephadex G-25), dialysis, or spin column chromatography.[\[8\]](#)
- Characterization of the Conjugate:
 - Determine the Degree of Substitution (DOS) by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~649 nm (for the Cy5 dye).

Experimental Workflow for Protein Labeling and Purification

The following diagram illustrates the general workflow for labeling and purifying a protein conjugate.



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Figure 2. Workflow for protein labeling with **Bis-(N,N'-PEG4-NHS ester)-Cy5**.

Applications

Bis-(N,N'-PEG4-NHS ester)-Cy5 is a versatile reagent for various applications in life sciences and drug development, including:

- Fluorescence Microscopy: Labeling of antibodies and other probes for immunofluorescence.
- Flow Cytometry: Conjugation to antibodies for cell surface marker analysis.[10]
- In Vivo Imaging: The far-red fluorescence allows for deep tissue penetration with minimal autofluorescence.[10]
- Crosslinking Studies: Investigating protein-protein interactions by covalently linking interacting partners.
- Fluorescent Labeling of Biomolecules: General labeling of peptides, proteins, and amine-modified oligonucleotides.[4]

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- To cite this document: BenchChem. [Application Notes and Protocols: Bis-(N,N'-PEG4-NHS ester)-Cy5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12294321/docs#application-notes-and-protocols-bis-n-n-peg4-nhs-ester-cy5\]](https://www.benchchem.com/product/b12294321/docs#application-notes-and-protocols-bis-n-n-peg4-nhs-ester-cy5)

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